

Application Notes: Disperse Red 82 for Inkjet Printing Inks

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Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B1580610

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Introduction

Disperse Red 82 (C.I. **Disperse Red 82**) is a monoazo disperse dye known for its application in dyeing and printing synthetic fibers, particularly polyester.[1] Its chemical structure, characterized by cyanoethyl and acetoxyethyl groups, contributes to properties like good light fastness and thermal stability, making it a candidate for high-temperature dyeing processes and digital textile printing.[2] These application notes provide a comprehensive overview of the use of **Disperse Red 82** in the formulation of water-based inkjet inks for printing on polyester fabrics.

Physicochemical Properties of **Disperse Red 82**

Disperse Red 82 is a dark brown powder that is insoluble in water.[1] For inkjet applications, the dye must be milled into a fine, stable dispersion to prevent nozzle clogging and ensure consistent jetting.[3]

Property	Value	Reference
C.I. Name	Disperse Red 82	[1]
CAS Registry Number	12223-42-6, 30124-94-8	[1][4]
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₆	[1]
Molecular Weight	439.42 g/mol	[1]
Appearance	Red Grain / Dark Brown Powder	[1][5]
Solubility	Insoluble in water	[1]

Fastness Properties of **Disperse Red 82**

The durability of prints made with **Disperse Red 82** is a critical factor. The following table summarizes its fastness properties on polyester fabric according to ISO standards. The ratings are on a scale of 1 to 5 (for washing and rubbing) and 1 to 8 (for light fastness), with higher numbers indicating better performance.[5]

Fastness Test	ISO Standard	Rating	Reference
Light Fastness	ISO 105-B02	6-7	[1][4]
Washing Fastness (Staining)	ISO 105-C03	4-5	[1]
Washing Fastness (Fading)	ISO 105-C03	5	[1]
Sublimation Fastness	ISO 105-P01	4	[4]
Rubbing Fastness (Dry)	ISO 105-X12	4-5	[1][4]
Rubbing Fastness (Wet)	ISO 105-X12	4-5	[4]

Protocols for Inkjet Ink Formulation and Application

Objective: To prepare a stable, water-based inkjet ink using **Disperse Red 82** and to characterize its physical properties for optimal printing performance on polyester fabrics.

Protocol 1: Preparation of Disperse Red 82 Nano-Dispersion

The primary challenge in formulating inks with disperse dyes is achieving a stable dispersion of fine particles.[6] This protocol outlines the preparation of a concentrated dye dispersion (mill base) using wet milling.

Materials and Equipment:

- **Disperse Red 82** (press cake or powder)
- Anionic Dispersant (e.g., naphthalenesulfonic acid condensate)[7]
- Deionized Water
- High-speed stirrer
- Bead mill with zirconia beads (0.1-0.5 mm)
- Particle size analyzer (e.g., Dynamic Light Scattering)

Procedure:

- Premixing: In a beaker, combine **Disperse Red 82** (15-25 wt%), dispersant (5-10 wt%), and deionized water.
- Stir the mixture with a high-speed stirrer at approximately 1,700 rpm for 30 minutes to create a homogeneous premix.[8]
- Milling: Transfer the premix to a bead mill.
- Mill the dispersion for 4-8 hours. The goal is to reduce the average particle size to a range of 100-250 nm, which is suitable for inkjet applications.[3][9]

- Analysis: Periodically take samples to measure the particle size distribution. Continue milling until the target particle size is achieved and the distribution is narrow.
- Storage: Store the resulting mill base in a sealed container.

Protocol 2: Formulation of Disperse Red 82 Inkjet Ink

This protocol describes the dilution and formulation of the mill base into a final ink with the required viscosity and surface tension for reliable jetting.

Materials and Equipment:

- **Disperse Red 82** mill base (from Protocol 1)
- Humectants: Diethylene glycol (DEG), Glycerol[10][11]
- Co-solvent: Ethylene glycol (EG)[12]
- Surfactant (e.g., non-ionic, like Surfynol series)[13]
- Biocide/Fungicide
- pH adjuster (e.g., Triethanolamine - TEOA)[12]
- Deionized Water
- Magnetic stirrer
- Filtration system (0.8 μm , 0.45 μm , 0.22 μm filters)[7][8]

Typical Ink Formulation:

Component	Function	Concentration (wt%)
Disperse Red 82 Mill Base	Colorant	20 - 35%
Diethylene Glycol (DEG)	Humectant, prevents nozzle clogging	5 - 20%
Glycerol / Ethylene Glycol	Humectant, viscosity modifier	6 - 14% (combined)
Surfactant	Surface tension modifier	0.1 - 1.0%
Biocide	Prevents microbial growth	~0.2%
pH Adjuster (TEOA)	Stabilizes dispersion, pH control	< 1.0%
Deionized Water	Vehicle	To 100%

Note: The final dye concentration in the ink typically ranges from 2 wt% to 6 wt%. The amount of mill base should be adjusted accordingly.[\[14\]](#)

Procedure:

- In a clean beaker, combine the required amounts of deionized water, DEG, glycerol, and EG.
- Stir the mixture gently with a magnetic stirrer.
- Slowly add the **Disperse Red 82** mill base to the solvent mixture while stirring.
- Add the surfactant, biocide, and pH adjuster.
- Continue stirring at 1000 rpm at room temperature (25°C) until a homogeneous ink is obtained.[\[8\]](#)
- Filtration: Filter the final ink sequentially through 0.8 µm, 0.45 µm, and finally 0.22 µm membrane filters to remove any remaining aggregates.[\[7\]](#)

Protocol 3: Characterization of Ink Properties

The physical properties of the ink must fall within a specific range to be compatible with inkjet printheads.^{[10][15]}

Target Ink Properties:

Parameter	Typical Range	Purpose
Viscosity (at 25°C)	2 - 6 mPa·s (cP)	Ensures proper droplet formation
Surface Tension	27 - 35 mN/m	Controls droplet jetting and wetting on substrate
Particle Size (D50)	< 200 nm	Prevents nozzle clogging
pH	7.0 - 9.0	Maintains dispersion stability

Equipment:

- Rotational viscometer
- Tensiometer (Du Noüy ring or Wilhelmy plate method)
- Dynamic Light Scattering (DLS) particle size analyzer
- pH meter

Procedure:

- Viscosity: Measure the ink's viscosity at 25°C using a rotational viscometer.
- Surface Tension: Measure the static surface tension of the ink.
- Particle Size: Confirm that the final particle size distribution is within the acceptable range using DLS.
- pH: Measure the pH of the ink. Adjust if necessary using a suitable buffer or pH adjuster.

- **Stability:** Assess the ink's storage stability by monitoring these properties over time (e.g., after 1 month) and through freeze-thaw cycles.[11]

Protocol 4: Digital Printing and Fixation

Equipment and Materials:

- Piezoelectric inkjet printer[15]
- Polyester fabric (pre-treatment may be required for optimal results)[6]
- Heat press or steamer

Procedure:

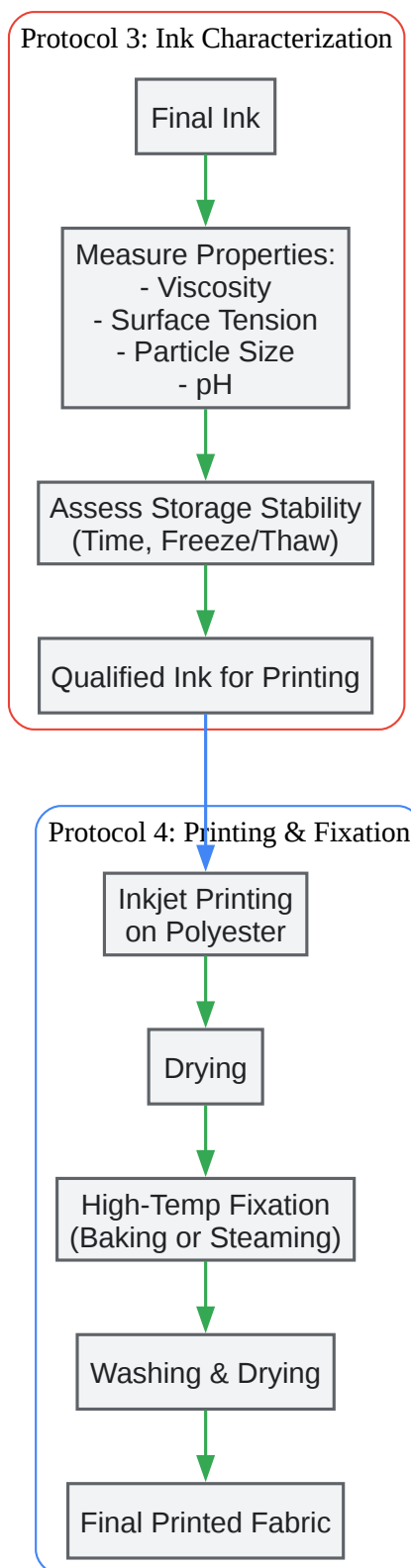
- **Printing:** Load the formulated **Disperse Red 82** ink into a compatible inkjet printer. Print the desired design onto the polyester fabric.
- **Drying:** Allow the printed fabric to air dry or use a low-temperature setting to evaporate the water.
- **Fixation:** The dye must be fixed into the polyester fibers. This is typically achieved through a high-temperature process:
 - **Thermosol (Baking):** Heat the fabric at 180-200°C for 30-60 seconds.[5][16] This allows the dye to sublime and diffuse into the amorphous regions of the polyester fibers.
 - **Steaming:** Alternatively, steam the fabric at high temperatures (e.g., 135°C for 30 minutes).[16]
- **Washing:** After fixation, wash the fabric to remove any unfixed dye, thickeners from pre-treatment, and other chemical residues. This step is crucial for achieving good final fastness properties.[6]
- **Evaluation:** Assess the final print for color strength (K/S value), print quality, and color fastness according to ISO standards.

Visualized Workflows



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Caption: Workflow for preparing **Disperse Red 82** inkjet ink.



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Caption: Workflow for ink characterization and digital printing.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Red 82 | 12223-42-6 | Benchchem [benchchem.com]
- 3. entegris.com [entegris.com]
- 4. China Disperse Red 82 Manufacturers, Suppliers, Factory, Wholesale - Products - Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. static.fibre2fashion.com [static.fibre2fashion.com]
- 7. scispace.com [scispace.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. The stability of disperse red/reactive-red dye inks - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 13. researchportal.hw.ac.uk [researchportal.hw.ac.uk]
- 14. austinpublishinggroup.com [austinpublishinggroup.com]
- 15. Disperse dye - Kothari Info-Tech (P) Ltd. [kothariinfotech.com]
- 16. researchgate.net [researchgate.net]
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